

Naltriben Mesylate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Naltriben mesylate*

Cat. No.: *B1199974*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Naltriben mesylate**, a potent and selective δ -opioid receptor antagonist. It details the compound's structure, chemical and pharmacological properties, and its known signaling pathways. This guide is intended to serve as a foundational resource for professionals engaged in pharmacological research and drug development.

Chemical Structure and Properties

Naltriben mesylate is the methanesulfonate salt of Naltriben. It is a derivative of the opioid antagonist naltrexone and is structurally related to naltrindole.

Chemical Names: 17-(Cyclopropylmethyl)-6,7-didehydro-3,14 β -dihydroxy-4,5 α -epoxy-6,7-2',3'-benzo[b]furanomorphinan mesylate; Naltriben methanesulfonate; Naltrindole benzofuran mesylate.[1]

IUPAC Name: (1S,2S,21R)-22-(cyclopropylmethyl)-11,14-dioxa-22-azaheptacyclo[13.9.1.0¹, 13.0², 21.0⁴, 12.0⁵, 10.0¹⁹, 25]pentacosa-4(12),5,7,9,15,17,19(25)-heptaene-2,16-diol;methanesulfonic acid.[1]

Structure:

- Naltriben (Parent Compound):
 - Molecular Formula: $C_{26}H_{25}NO_4$
 - Molecular Weight: 415.49 g/mol
- **Naltriben Mesylate:**
 - Molecular Formula: $C_{26}H_{25}NO_4 \cdot CH_4O_3S$ [2]
 - Molecular Weight: 511.59 g/mol [2]

Physicochemical Properties

Quantitative physicochemical data for **Naltriben mesylate** are summarized in the table below. Notably, experimental values for melting point and pKa are not readily available in the public domain literature.

Property	Value	Source(s)
CAS Number	122517-78-6	[2]
Molecular Formula	$C_{26}H_{25}NO_4 \cdot CH_4O_3S$	
Molecular Weight	511.59 g/mol	
Appearance	Off-white solid	
Solubility	Soluble in DMSO (up to 50 mM with gentle warming; 14 mg/mL at $-60^{\circ}C$)	
Purity	$\geq 98\%$ (by HPLC)	
Storage Conditions	Desiccate at room temperature or store at $-20^{\circ}C$ for long-term	
Melting Point	Not reported	
pKa	Not reported	

Pharmacological Properties

Naltriben is a highly potent and selective antagonist for the δ -opioid receptor (DOR), with a particular preference for the δ_2 subtype. Its high affinity and selectivity make it a critical tool for differentiating between opioid receptor subtypes in pharmacological studies. In addition to its primary activity, Naltriben also functions as an activator of the Transient Receptor Potential Melastatin 7 (TRPM7) channel.

Opioid Receptor Binding Affinity

The antagonist properties of **Naltriben mesylate** are defined by its binding affinities (K_i) for the three main opioid receptor subtypes.

Receptor Subtype	Binding Affinity (K_i)	Source(s)
δ -Opioid	0.013 nM	
μ -Opioid	19 nM	
κ -Opioid	152 nM	

These values demonstrate a selectivity of approximately 1,460-fold for δ - over μ -receptors and 11,690-fold for δ - over κ -receptors.

TRPM7 Channel Activation

Naltriben has been identified as an activator of the TRPM7 channel, a non-selective cation channel involved in cellular magnesium homeostasis and other physiological processes.

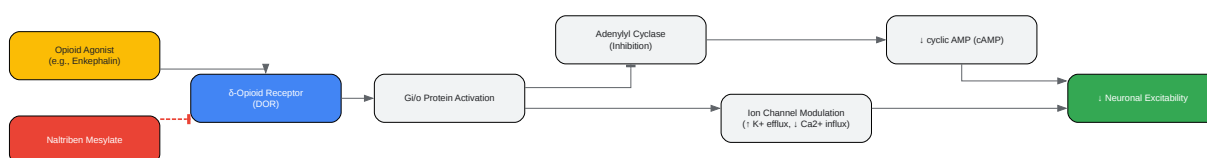
Target	Activity	Value (EC_{50})	Source(s)
TRPM7	Activation	20.7 μ M	

Signaling Pathways

Naltriben mesylate's biological effects are mediated through at least two distinct signaling pathways: antagonism of the δ -opioid receptor and activation of the TRPM7 channel.

δ-Opioid Receptor Antagonism

As a DOR antagonist, Naltriben blocks the canonical G-protein coupled receptor signaling cascade initiated by endogenous or exogenous DOR agonists. This pathway involves the inhibition of adenylyl cyclase and modulation of ion channels.

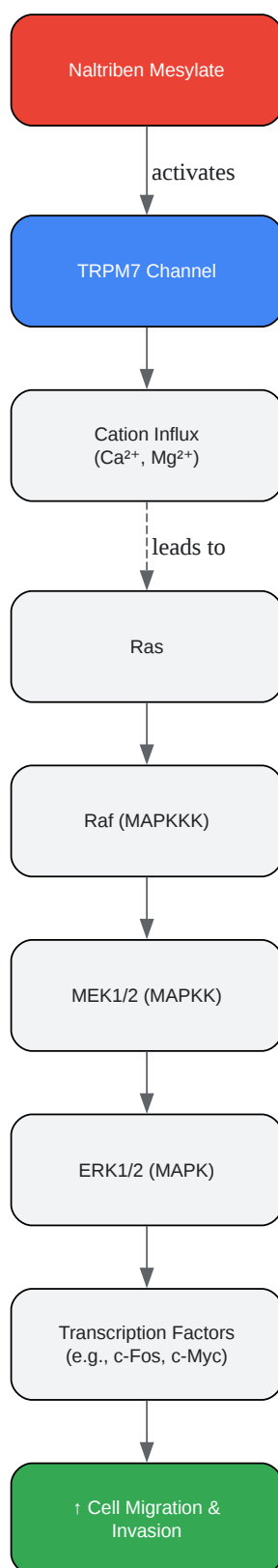


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Figure 1. Naltriben's antagonistic action at the δ-opioid receptor.

TRPM7 Activation and Downstream Effects

Naltriben's activation of the TRPM7 channel leads to cation influx (primarily Ca²⁺ and Mg²⁺), which can trigger downstream signaling cascades, including the MAPK/ERK pathway. This has been particularly studied in the context of glioblastoma cell migration.



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Figure 2. Naltriben-induced TRPM7 activation of the MAPK/ERK pathway.

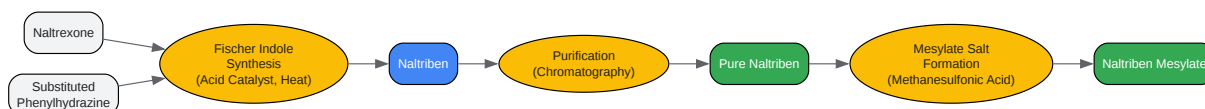
Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and specific binding assays of **Naltriben mesylate** are not fully available in publicly accessible literature. The following sections provide representative methodologies based on common laboratory practices for similar compounds and assays.

Synthesis of Naltriben

Disclaimer: A specific, detailed protocol for the synthesis of Naltriben is not publicly available. The following is a generalized representation based on the synthesis of related naltrindole analogues, which typically involves the Fischer indole synthesis.

The synthesis likely proceeds from naltrexone, reacting it with a substituted phenylhydrazine under acidic conditions to form the fused indole ring system characteristic of Naltriben.



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Figure 3. A representative workflow for the synthesis of **Naltriben mesylate**.

Radioligand Competition Binding Assay (Representative Protocol)

This protocol describes a general method for determining the binding affinity (K_i) of **Naltriben mesylate** for opioid receptors using a competition binding assay.

1. Membrane Preparation:

- Homogenize brain tissue (e.g., rat cortex) or cultured cells expressing the opioid receptor of interest in ice-cold lysis buffer (e.g., 50 mM Tris-HCl, pH 7.4, with protease inhibitors).

- Centrifuge the homogenate at low speed (e.g., 1,000 x g for 10 min at 4°C) to remove nuclei and large debris.
- Centrifuge the resulting supernatant at high speed (e.g., 20,000 x g for 20 min at 4°C) to pellet the cell membranes.
- Wash the membrane pellet by resuspending in fresh buffer and repeating the high-speed centrifugation.
- Resuspend the final pellet in an appropriate assay buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl₂, pH 7.4) and determine the protein concentration (e.g., using a BCA assay).

2. Competition Binding Assay:

- In a 96-well plate, add the following to each well for a final volume of 250 µL:
 - 50 µL of assay buffer (for total binding) or a high concentration of a non-radiolabeled universal opioid ligand like naloxone (for non-specific binding).
 - 50 µL of various concentrations of **Naltriben mesylate** (the competitor).
 - 50 µL of a specific radioligand (e.g., [³H]DAMGO for µ-receptors, [³H]DPDPE for δ-receptors, [³H]U69,593 for κ-receptors) at a fixed concentration near its K_d value.
 - 100 µL of the prepared membrane homogenate (typically 50-120 µg of protein).
- Incubate the plate for 60-90 minutes at a controlled temperature (e.g., 25-30°C) with gentle agitation to reach equilibrium.

3. Filtration and Counting:

- Terminate the binding reaction by rapid vacuum filtration through glass fiber filters (e.g., GF/C filters presoaked in polyethyleneimine to reduce non-specific binding) using a cell harvester.
- Quickly wash the filters three to four times with ice-cold wash buffer (e.g., 50 mM Tris-HCl, pH 7.4) to remove unbound radioligand.

- Place the filters in scintillation vials, add scintillation cocktail, and quantify the bound radioactivity using a liquid scintillation counter.

4. Data Analysis:

- Calculate specific binding by subtracting the non-specific binding from the total binding.
- Plot the percentage of specific binding against the log concentration of **Naltriben mesylate** to generate a competition curve.
- Determine the IC_{50} (the concentration of **Naltriben mesylate** that inhibits 50% of the specific binding of the radioligand).
- Calculate the binding affinity constant (K_i) using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant for the receptor.

High-Performance Liquid Chromatography (HPLC) for Purity Analysis (Representative Protocol)

This protocol provides a general framework for assessing the purity of **Naltriben mesylate**. Specific parameters would require experimental optimization.

1. Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: A reverse-phase C18 column (e.g., 4.6 x 250 mm, 5 μ m particle size).
- Mobile Phase: A gradient mixture of Solvent A (e.g., 0.1% trifluoroacetic acid or formic acid in water) and Solvent B (e.g., acetonitrile or methanol).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: Determined by UV scan; likely in the 220-280 nm range.
- Injection Volume: 10-20 μ L.

- Column Temperature: 25-30°C.

2. Sample Preparation:

- Accurately weigh and dissolve a sample of **Naltriben mesylate** in a suitable solvent (e.g., DMSO or the mobile phase) to a known concentration (e.g., 1 mg/mL).
- Filter the solution through a 0.45 µm syringe filter before injection.

3. Chromatographic Run:

- Equilibrate the column with the initial mobile phase conditions.
- Inject the prepared sample.
- Run the gradient elution program to separate **Naltriben mesylate** from any impurities.
- Monitor the elution profile at the predetermined wavelength.

4. Data Analysis:

- Identify the peak corresponding to **Naltriben mesylate** based on its retention time, confirmed with a reference standard if available.
- Calculate the purity by determining the area of the main peak as a percentage of the total area of all peaks in the chromatogram. The formula is: % Purity = (Area of Main Peak / Total Area of All Peaks) x 100.

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References

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